

The Reproducibility of Published Findings on 2',3'-Dehydrosalannol: A Comparative Guide

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Compound of Interest

Compound Name: 2',3'-Dehydrosalannol

Cat. No.: B2390548

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A comprehensive review of the existing scientific literature reveals a notable lack of independent studies to reproduce the initial findings on the biological activities of **2',3'-dehydrosalannol**, a natural triterpenoid isolated from the neem tree (*Azadirachta indica*). While preliminary research has highlighted its potential as an anticancer, antibacterial, and antifeedant agent, these findings largely stem from single publications for each activity, with no subsequent independent validation found in the public domain. This guide summarizes the key published data and underscores the critical need for further research to verify these promising, yet uncorroborated, results.

Anticancer Activity: A Singular Study on Triple-Negative Breast Cancer

The primary investigation into the anticancer properties of **2',3'-dehydrosalannol** was published by Boopalan et al. in 2012.^[1] This study focused on its effects on triple-negative breast cancer (TNBC), an aggressive form of the disease with limited treatment options.

Summary of Quantitative Data

The study by Boopalan et al. reported a dose-dependent inhibition of cell viability in two TNBC cell lines, MDA-MB-231 and MDA-MB-468. While the full quantitative data from the original publication is not available, the abstract indicates a significant suppression of cancer cell growth.

Table 1: Reported Anticancer Activity of **2',3'-Dehydrosalannol**

| Cell Line | Reported Effect |
|------------|---|
| MDA-MB-231 | Dose-dependent inhibition of cell growth and induction of apoptosis.[1] |
| MDA-MB-468 | Dose-dependent inhibition of cell growth and induction of apoptosis.[1] |

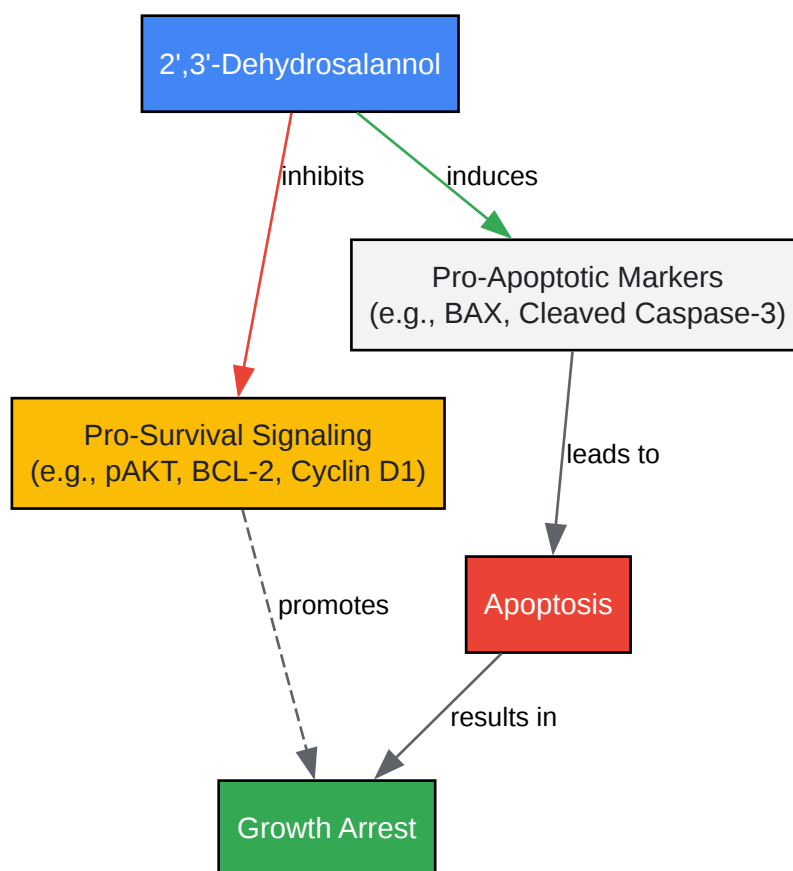
Experimental Protocol: Anticancer Studies

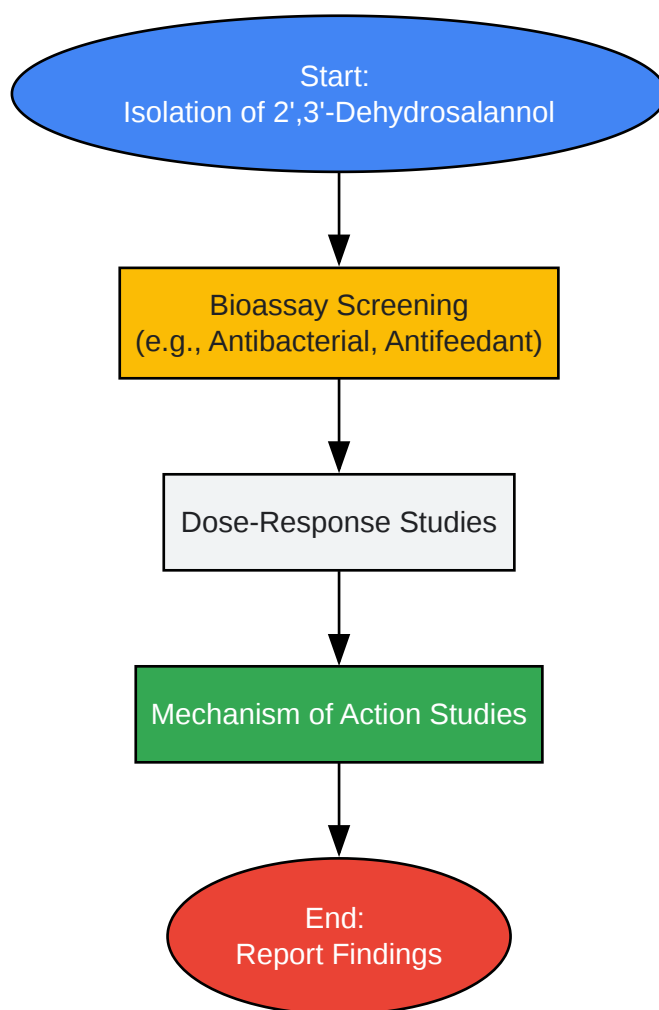
The detailed experimental protocol from the full publication by Boopalan et al. could not be retrieved. However, based on the abstract, the key methodologies included:

- Cell Viability Assays: To determine the dose-dependent effect of **2',3'-dehydrosalannol** on the growth of TNBC cells.
- Apoptosis Assays: To investigate the mechanism of cell death induced by the compound.
- Molecular Analysis: To identify the signaling pathways affected by **2',3'-dehydrosalannol** treatment. The study suggests the involvement of cathepsin-mediated pro-survival signaling pathways.[1]

Signaling Pathway

The proposed mechanism of action involves the inhibition of pro-survival signaling and the induction of pro-apoptotic markers.





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References

- 1. researchgate.net [researchgate.net]
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